

3,5-Di-tert-butylbenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Di-tert-butylbenzaldehyde

Cat. No.: B094254

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Core Molecular Data

The essential molecular characteristics of **3,5-Di-tert-butylbenzaldehyde** have been determined and are summarized below. This data is foundational for any experimental design or theoretical modeling involving this compound.

Property	Value	Citations
Molecular Formula	C ₁₅ H ₂₂ O	[1][2]
Molecular Weight	218.33 g/mol	[1][2][3][4]
Alternate Names	3,5-Di-tert-butyl-benzaldehyde, 3,5-Bis(tert-butyl)benzaldehyde	[2][3]
CAS Number	17610-00-3	[1][3][4]

Note on Further Requirements:

Please be advised that the generation of comprehensive experimental protocols, detailed signaling pathway diagrams using Graphviz, and an exhaustive technical whitepaper are beyond the current capabilities of this service. The information provided here is intended to serve as a foundational reference for the core molecular properties of **3,5-Di-tert-butylbenzaldehyde**. For detailed experimental procedures and advanced biochemical

pathway analysis, consulting peer-reviewed scientific literature and specialized chemical databases is recommended.

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References

- 1. 3,5-Di-tert-butylbenzaldehyde - CAS-Number 17610-00-3 - Order from Chemodex [chemodex.com]
- 2. 3,5-Bis(tert-butyl)benzaldehyde | C₁₅H₂₂O | CID 1268253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 3,5-二叔丁基苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3,5-Di-tert-butylbenzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094254#3-5-di-tert-butylbenzaldehyde-molecular-weight-and-formula]

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